

Alboctalol and Related Compounds: A Technical Guide for Drug Discovery

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Compound of Interest

Compound Name: *Alboctalol*

Cat. No.: *B1151838*

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Abstract

Alboctalol, a naturally occurring polyphenol, presents a complex case study in the exploration of natural products for therapeutic applications. Initially isolated from *Morus alba*, its chemical structure has been a subject of revision and is now understood to be a dimeric derivative of oxyresveratrol. While direct pharmacological data on **Alboctalol** remains scarce, its constituent monomer, oxyresveratrol, has been extensively studied, revealing a wide array of biological activities. This technical guide provides a comprehensive overview of the current state of knowledge on **Alboctalol** and its related compounds, with a particular focus on the well-documented activities of oxyresveratrol as a proxy for potential therapeutic avenues. This document summarizes the known chemical properties, outlines potential (though largely unelucidated) mechanisms of action, and provides detailed experimental protocols and data presentation to guide future research and development efforts in this area.

Introduction to Alboctalol

Alboctalol is a polyphenol that was first isolated from the white mulberry tree, *Morus alba*. Initially, its chemical structure was misidentified, but it was later revised and confirmed through NMR studies and synthesis of its octamethyl ether.^[1] It is now established that **Alboctalol** is a dimer of oxyresveratrol, a well-known stilbenoid with a range of biological activities. The link to oxyresveratrol is crucial, as the extensive research on the monomer provides a foundation for hypothesizing the potential bioactivity of the dimer, **Alboctalol**.

Currently, the publicly available data on the specific biological activities of **Alboctalol** is limited. One study has reported that it exhibits weak cytotoxicity against P-388 cells. This scarcity of data presents both a challenge and an opportunity for researchers in natural product chemistry and drug discovery. The complex structure of **Alboctalol** may confer unique pharmacological properties distinct from its monomeric precursor, warranting further investigation.

Chemical Properties and Synthesis

A solid understanding of the physicochemical properties of **Alboctalol** and its related compounds is fundamental for any drug development program.

Physicochemical Properties

The key physicochemical properties of **Alboctalol** are summarized in the table below. This data is primarily derived from computational models and is essential for predicting its behavior in biological systems.

Property	Value	Source
Molecular Formula	C28H24O8	PubChem
Molecular Weight	488.5 g/mol	PubChem
IUPAC Name	(6S,7S,8R)-6,8-bis(2,4-dihydroxyphenyl)-7-(3,5-dihydroxyphenyl)-5,6,7,8-tetrahydronaphthalene-1,3-diol	PubChem
XLogP3	4.3	PubChem
Hydrogen Bond Donor Count	8	PubChem
Hydrogen Bond Acceptor Count	8	PubChem
Rotatable Bond Count	5	PubChem

Table 1: Physicochemical Properties of **Alboctalol**

Synthesis Overview

The total synthesis of **Alboctalol** has not been extensively reported. However, the synthesis of its octamethyl ether was achieved by treating oxyresveratrol tetramethyl ether with acid, which provided crucial evidence for the revision of its structure.^[1] This suggests that acid-catalyzed dimerization of oxyresveratrol derivatives could be a viable synthetic route. For drug development, the synthesis of **Alboctalol** analogs and derivatives will be critical for establishing structure-activity relationships (SAR).

Biological Activities and Mechanism of Action (Oxyresveratrol as a Surrogate)

Given the limited data on **Alboctalol**, this section will focus on the well-documented biological activities of its monomer, oxyresveratrol. These activities provide a strong rationale for the further investigation of **Alboctalol**.

Overview of Oxyresveratrol's Biological Activities

Oxyresveratrol has been shown to possess a broad spectrum of pharmacological effects, including:

- **Antioxidant and Anti-inflammatory Effects:** Oxyresveratrol is a potent scavenger of free radicals and can modulate inflammatory pathways.
- **Neuroprotective Properties:** It has shown promise in models of neurological disorders.
- **Anticancer Activity:** Oxyresveratrol can inhibit the proliferation of various cancer cell lines and induce apoptosis.
- **Tyrosinase Inhibition:** It is a known inhibitor of melanogenesis.

Quantitative Biological Data for Oxyresveratrol

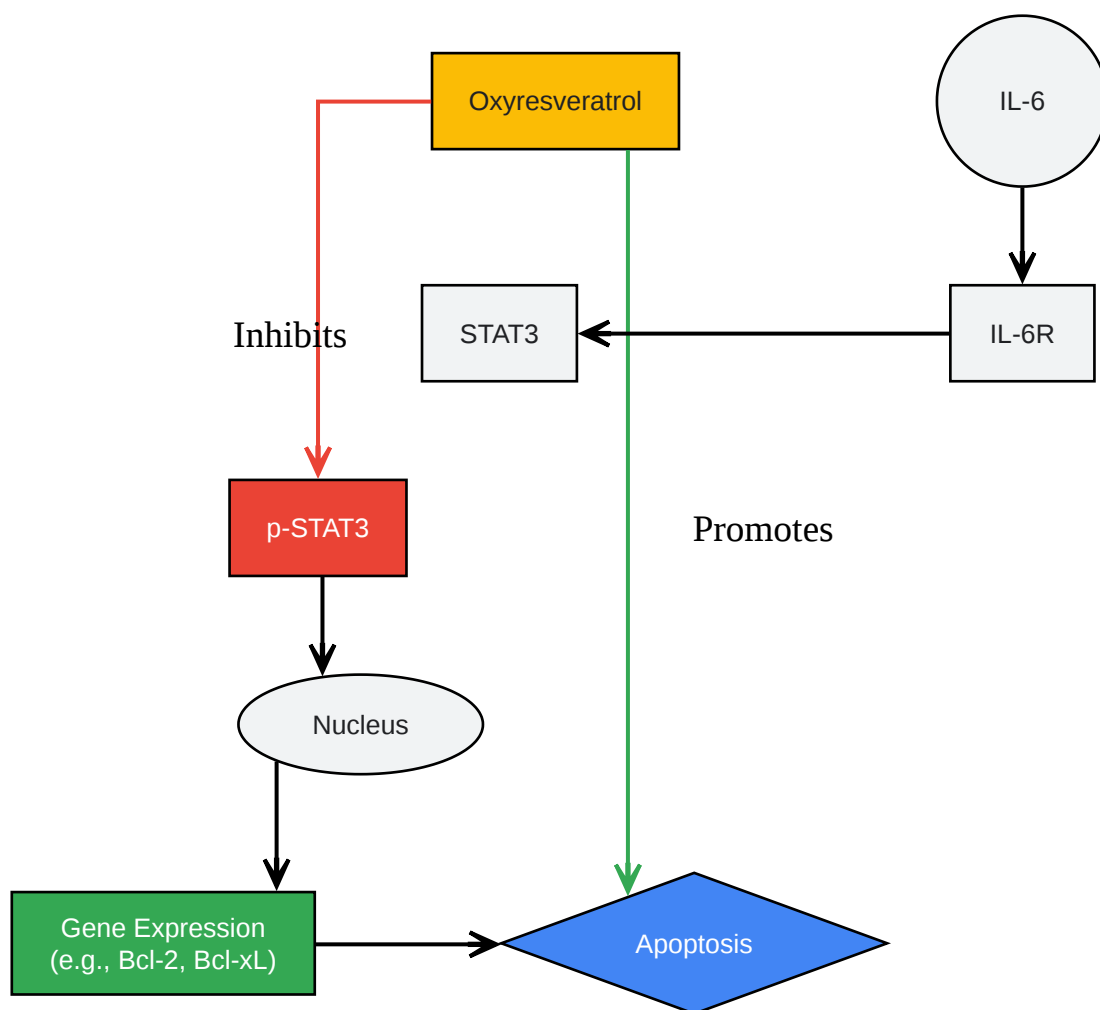
The following table summarizes some of the key quantitative data on the biological activities of oxyresveratrol from various studies.

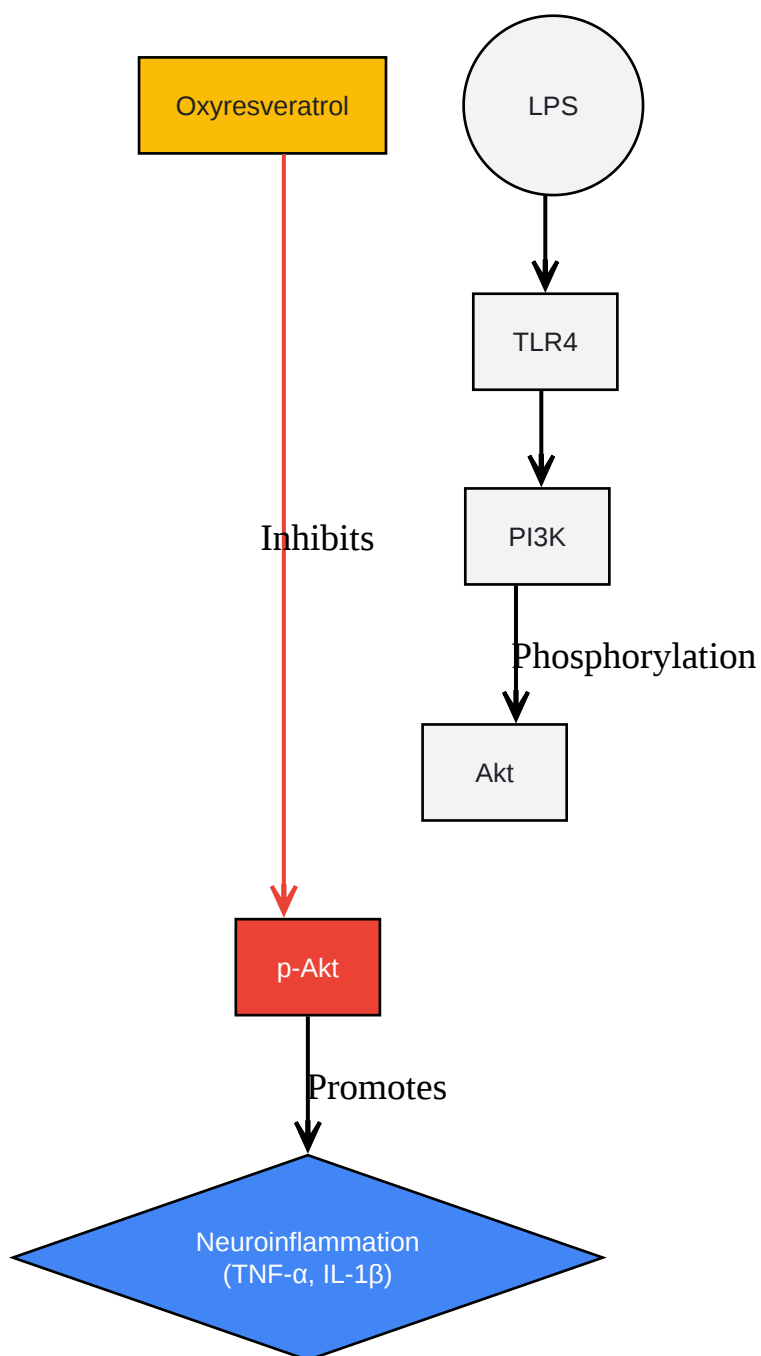
Activity	Assay System	IC50 / EC50	Reference
α -Glucosidase Inhibition	In vitro enzyme assay	$19.5 \pm 1.7 \mu\text{M}$	[2]
DPPH Radical Scavenging	In vitro assay	Weaker than Trolox	[2]
Anti-herpetic Activity	In vitro cell-based assay	-	[2]
Neuraminidase Inhibition	In vitro enzyme assay	-	[2]
Cytotoxicity (various cancer cell lines)	In vitro cell-based assay	Varies by cell line	[2]

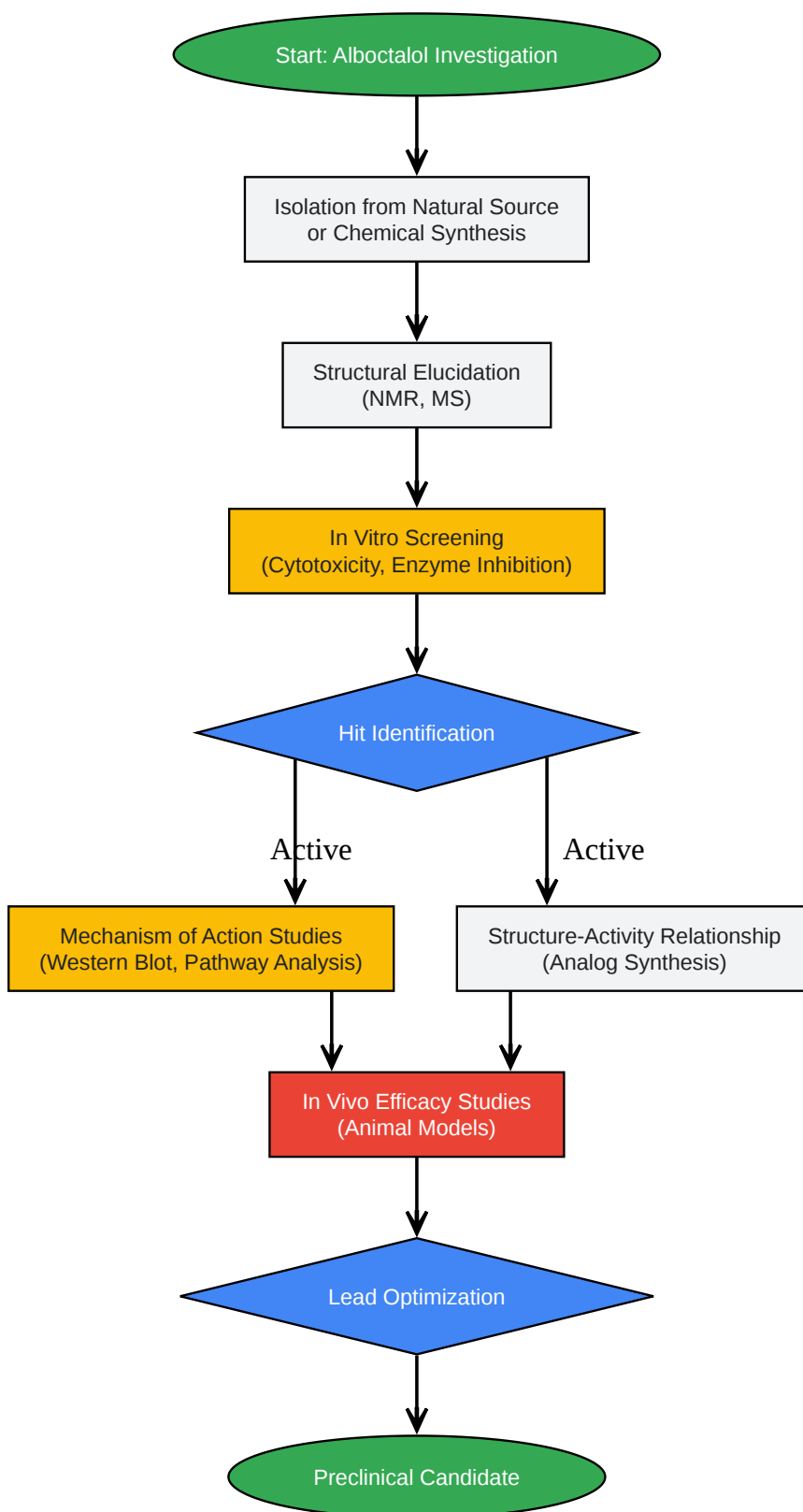
Table 2: Quantitative Biological Data for Oxyresveratrol

Signaling Pathways Modulated by Oxyresveratrol

Oxyresveratrol has been shown to modulate several key signaling pathways involved in cell growth, survival, and inflammation. The following diagrams illustrate some of these pathways. It is important to note that these pathways have been elucidated for oxyresveratrol, and their modulation by **Alboctalol** remains to be investigated.







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